

# An In-depth Technical Guide to 1-Benzothiophene-5-carbonitrile

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Benzothiophene-5-carbonitrile

Cat. No.: B1273736

[Get Quote](#)

This technical guide provides a comprehensive overview of the physicochemical properties and synthetic pathways of **1-Benzothiophene-5-carbonitrile**, a heterocyclic compound with applications in chemical synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

## Physicochemical Properties

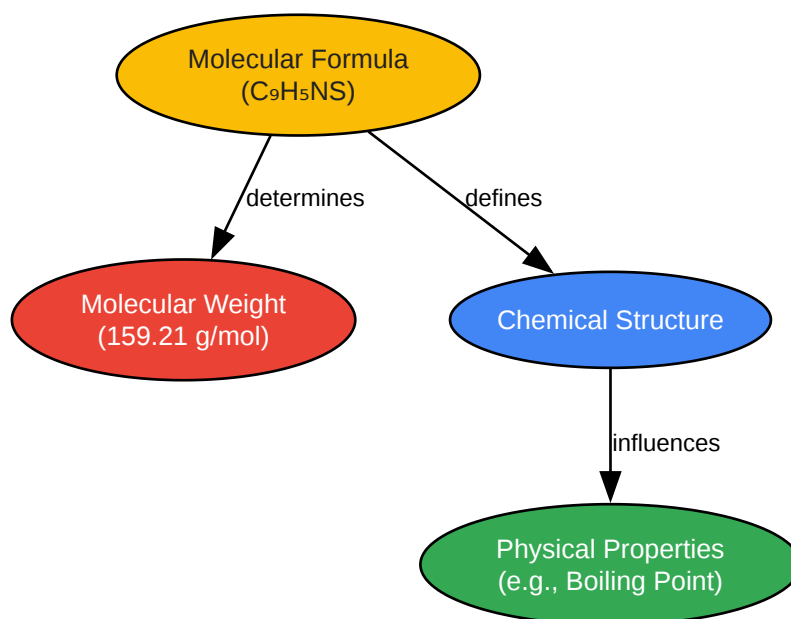
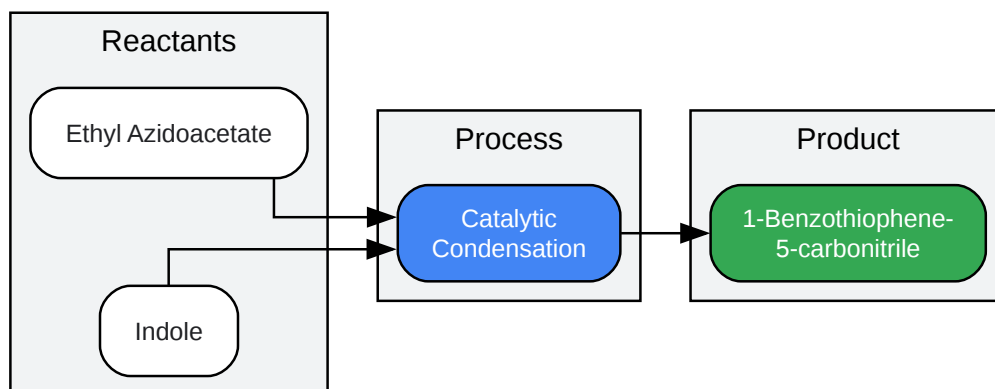
**1-Benzothiophene-5-carbonitrile** is a solid, heterocyclic compound. A summary of its key molecular and physical properties is presented in the table below.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>5</sub> NS	[1][2][3][4][5]
Molecular Weight	159.21 g/mol	[1][2][3][4]
CAS Number	2060-63-1	[1][3][4]
Boiling Point	312.7 °C	[1]
Flash Point	69 °C	[1]
Physical State	Solid	
Purity	Min. 95%	[2]
SMILES	<chem>N#CC1=CC2=C(SC=C2)C=C1</chem>	[1][4]
InChI	InChI=1S/C9H5NS/c10-6-7-1-2-9-8(5-7)3-4-11-9/h1-5H	[5]

## Synthesis of 1-Benzothiophene-5-carbonitrile

A known method for the synthesis of **1-Benzothiophene-5-carbonitrile** involves the condensation of ethyl azidoacetate with indole under catalysis. This reaction yields approximately 56% of the final product[1][2].

The following diagram illustrates a generalized workflow for the synthesis of **1-Benzothiophene-5-carbonitrile** based on the described condensation reaction.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1-Benzothiophene-5-carbonitrile | 2060-63-1 | CAA06063 [biosynth.com]
- 2. 1-Benzothiophene-5-carbonitrile | CymitQuimica [cymitquimica.com]
- 3. 1-Benzothiophene-5-carbonitrile | lookchem [lookchem.com]
- 4. 2060-63-1|1-Benzothiophene-5-carbonitrile|BLD Pharm [bldpharm.com]
- 5. PubChemLite - 1-benzothiophene-5-carbonitrile (C9H5NS) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Benzothiophene-5-carbonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1273736#1-benzothiophene-5-carbonitrile-molecular-weight-and-formula]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)